

Commercial suppliers of research-grade 5-Bromo-2-fluorobenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzaldehyde

Cat. No.: B134332

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An In-depth Technical Guide to Research-Grade 5-Bromo-2-fluorobenzaldehyde

For researchers, scientists, and professionals in drug development, **5-Bromo-2-fluorobenzaldehyde** (CAS No. 93777-26-5) is a versatile and crucial intermediate in organic synthesis. Its unique structure, featuring a benzaldehyde ring substituted with both a bromine and a fluorine atom, enhances its reactivity and makes it an excellent building block for a wide array of complex molecules.^[1] This guide provides a comprehensive overview of its properties, commercial availability, synthesis, and applications.

Chemical and Physical Properties

5-Bromo-2-fluorobenzaldehyde is valued for its specific chemical characteristics that make it suitable for various transformations in synthetic chemistry.^[2] Below is a summary of its key physical and chemical properties.

Property	Value	Source(s)
CAS Number	93777-26-5	[1][3]
Molecular Formula	C ₇ H ₄ BrFO	[1][3]
Molecular Weight	203.01 g/mol	[1]
Appearance	White or colorless to light yellow powder, lump, or clear liquid	[1][3][4]
Melting Point	23 °C	[1][4]
Boiling Point	230 °C (lit.)	[1]
63-65 °C / 3mmHg	[5]	
Density	1.71 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.57 (lit.)	
1.5670-1.5710 @ 20°C	[3]	
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	[6]
Storage Temperature	2-8°C	[1]

Commercial Supplier Specifications

Research-grade **5-Bromo-2-fluorobenzaldehyde** is available from several commercial suppliers. The purity and specifications can vary, so it is crucial to select a supplier that meets the requirements of the intended application.

Supplier	Purity Specification
Sigma-Aldrich	97%
Thermo Scientific Chemicals	≥97.5% (GC)
Chem-Impex	≥ 95% (GC)
Tokyo Chemical Industry (TCI)	>95.0% (GC)
Benchchem	Usually 95%
Henan Allgreen Chemical Co.,LTD	Industrial Grade/99.00%

Applications in Research and Drug Development

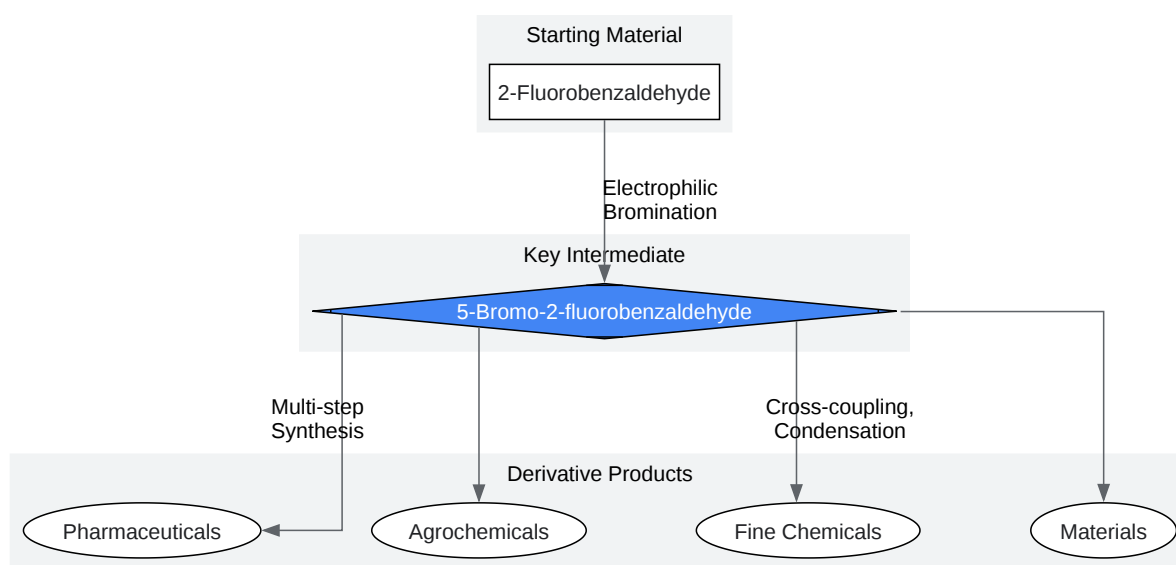
The unique substitution pattern of **5-Bromo-2-fluorobenzaldehyde** makes it an important precursor in various fields:

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of pharmaceuticals, including potential anti-cancer and anti-inflammatory agents.[\[1\]](#)[\[2\]](#) The compound's structure allows for diverse modifications to create innovative drug formulations.[\[6\]](#)
- **Agrochemicals:** It serves as a precursor for designing more effective herbicides and pesticides.[\[6\]](#)
- **Fine Chemicals:** The compound is used in the production of dyes, pigments, and other specialty chemicals.[\[1\]](#)[\[2\]](#)
- **Material Science:** It finds applications in the development of advanced materials such as polymers, coatings, and Organic Light-Emitting Diodes (OLEDs).[\[1\]](#)[\[6\]](#)
- **Fluorescent Probes:** It can be employed in creating fluorescent probes for biological imaging and diagnostics.[\[1\]](#)

Reaction Pathways and Synthetic Utility

The aldehyde and halogen substituents on the aromatic ring are the primary sites of reactivity. The aldehyde group can be readily oxidized to a carboxylic acid (5-bromo-2-fluorobenzoic acid)

or reduced to a primary alcohol (5-bromo-2-fluorobenzyl alcohol), both of which are valuable intermediates.^[7] The halogen atoms allow for various cross-coupling and substitution reactions.



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Caption: Synthetic utility of **5-Bromo-2-fluorobenzaldehyde**.

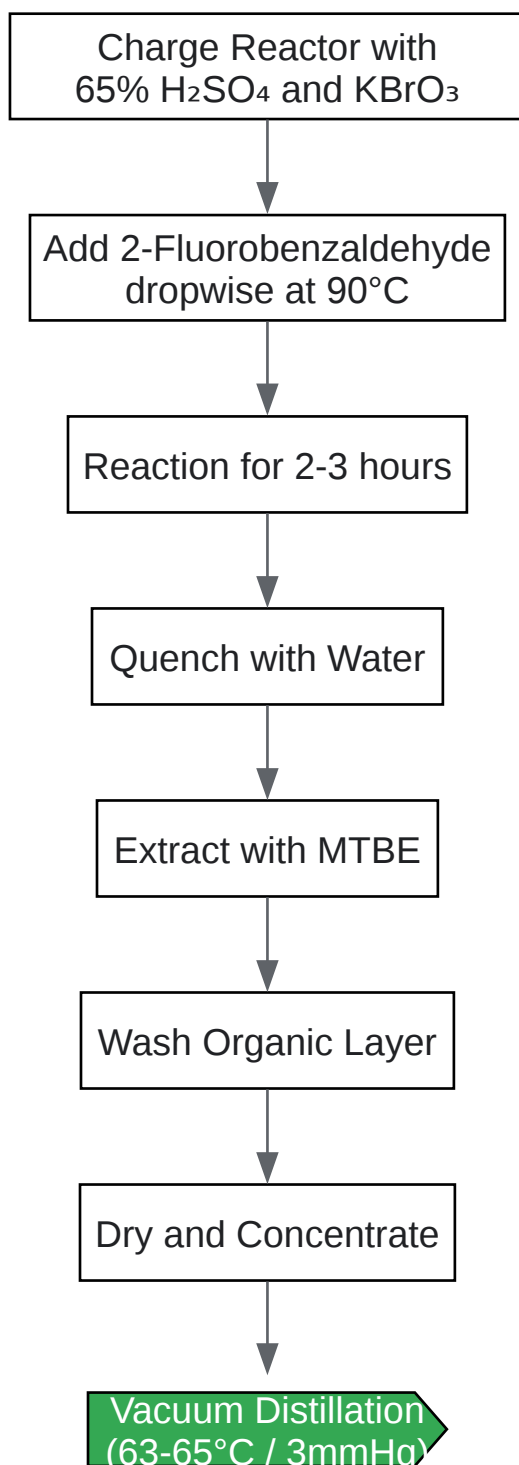
Experimental Protocols: Synthesis

Several methods for the synthesis of **5-Bromo-2-fluorobenzaldehyde** have been reported. The choice of method often depends on the desired scale, purity, and available starting materials.

Method 1: Bromination of 2-Fluorobenzaldehyde

This method involves the direct electrophilic bromination of 2-fluorobenzaldehyde. The fluorine atom directs the incoming bromine to the para position.^[7]

- Reactants: 2-Fluorobenzaldehyde, a brominating reagent (e.g., N-bromosuccinimide (NBS), potassium bromate, or bromine), and a catalyst (e.g., sulfuric acid or a Lewis acid like anhydrous aluminum trichloride).^{[5][8][9]}
- Procedure (Example using Potassium Bromate):
 - Add 500 mL of 65% aqueous sulfuric acid to a reactor equipped with a stirrer, thermometer, dropping funnel, and condenser.^[5]
 - Add 167 g (1 mol) of potassium bromate.^[5]
 - Slowly add 124.1 g (1 mol) of 2-fluorobenzaldehyde dropwise while maintaining the reaction temperature at 90°C for 2-3 hours.^[5]
 - After the reaction is complete, add 1000 mL of water to the system.^[5]
 - Extract the product with methyl tert-butyl ether.^[5]
 - Wash the organic phase with aqueous sodium sulfite, dry it over anhydrous sodium sulfate, and filter.^[5]
 - Concentrate the filtrate to remove the solvent, yielding a brownish-red oil.^[5]
 - Purify the crude product by vacuum distillation to collect the fraction at 63-65°C / 3 mmHg. This typically results in a yield of around 88% with 97% purity.^[5]



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Caption: Workflow for the synthesis of **5-Bromo-2-fluorobenzaldehyde**.

Method 2: Lithiation of 1-Bromo-4-fluorobenzene

This route involves the formation of an organolithium reagent followed by formylation.

- Reactants: 1-Bromo-4-fluorobenzene, n-Butyllithium (n-BuLi), N,N-diisopropylamine, and methyl formate in dry tetrahydrofuran (THF).[10]
- Procedure:
 - To a solution of N,N-diisopropylamine (1.1 eq) in dry THF at -78°C, add n-BuLi (1.2 eq). [10]
 - Stir the mixture for 30 minutes, then add a solution of 1-bromo-4-fluoro-benzene (1 eq) in dry THF.[10]
 - Continue stirring at -78°C for 2 hours.[10]
 - Add methyl formate (1.1 eq) and stir for another 30 minutes at -78°C.[10]
 - Allow the reaction to warm to room temperature and stir for an additional hour.[10]
 - Quench the reaction with water and extract the aqueous layer with ethyl acetate.[10]
 - Wash the combined organic extracts with brine, dry over Na₂SO₄, filter, and evaporate the solvent in vacuo.[10]
 - Purify the residue by column chromatography to yield the final product.[10]

This technical guide provides essential information for researchers utilizing **5-Bromo-2-fluorobenzaldehyde**, covering its properties, commercial sources, and key synthetic methodologies to support its effective application in the laboratory.

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